

# Technical Support Center: 1,2,3,4-Tetrafluorobenzene Handling and Safety

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## Compound of Interest

Compound Name: 1,2,3,4-Tetrafluorobenzene

Cat. No.: B7725148

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This guide provides essential safety information and troubleshooting for researchers, scientists, and drug development professionals working with **1,2,3,4-tetrafluorobenzene**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,2,3,4-tetrafluorobenzene**?

A1: **1,2,3,4-Tetrafluorobenzene** is a highly flammable liquid and vapor.<sup>[1][2][3][4]</sup> It can cause skin and serious eye irritation.<sup>[1][2][4]</sup> Inhalation may lead to respiratory tract irritation.<sup>[1][2][4]</sup> It is also harmful to aquatic life with long-lasting effects.<sup>[1]</sup>

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: When handling **1,2,3,4-tetrafluorobenzene**, it is crucial to wear protective gloves, protective clothing, and eye/face protection.<sup>[1][2]</sup> In situations where inhalation of mists, vapors, or sprays is possible, a NIOSH-approved respirator is recommended.<sup>[5]</sup> All work should ideally be conducted in a well-ventilated area or a chemical fume hood.<sup>[1][5]</sup>

Q3: What are the proper storage conditions for **1,2,3,4-tetrafluorobenzene**?

A3: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.<sup>[1][2][3]</sup> The storage area should be a designated flame-proof area, away from heat, sparks, open flames, and other ignition sources.<sup>[1][3]</sup> It should also be stored away from incompatible materials, such as oxidizing agents.<sup>[1]</sup>

Q4: How should I dispose of **1,2,3,4-tetrafluorobenzene** waste?

A4: Dispose of contents and containers to an authorized hazardous or special waste collection point, in accordance with local, state, and federal regulations.[1][2][3] Do not dispose of it in the environment.[1] Empty containers may still contain explosive vapors and should be handled with care.[1]

## Troubleshooting Guide

Q5: I've accidentally splashed a small amount of **1,2,3,4-tetrafluorobenzene** on my skin. What should I do?

A5: Immediately flush the affected skin with plenty of water.[1][6][7] Remove any contaminated clothing while continuing to rinse.[1][3][7] If skin irritation occurs, seek medical attention.[1]

Q6: What is the first aid procedure for eye contact with this chemical?

A6: Immediately flush the eyes with plenty of fresh, running water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.[1][3][7] Seek immediate medical attention.[1][3] If present, remove contact lenses, but only if it can be done easily.[1][2]

Q7: I've inhaled vapors and am feeling dizzy. What steps should I take?

A7: Move to an area with fresh air immediately.[1][3] If you feel unwell or if breathing is difficult, seek medical attention.[1][3][8]

Q8: A small spill of **1,2,3,4-tetrafluorobenzene** has occurred in the lab. How do I clean it up?

A8: For small spills, remove all ignition sources from the area.[1][9] Use non-sparking tools for cleanup.[1][3][9] Absorb the spill with an inert material like vermiculite, sand, or earth.[1][5][9] Collect the residue and place it in a suitable, labeled container for hazardous waste disposal.[1][9] Ensure the area is well-ventilated during and after the cleanup.[9]

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>2</sub> F <sub>4</sub> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[10]</a>
Molecular Weight	150.08 g/mol <a href="#">[3]</a> <a href="#">[10]</a>
Appearance	Colorless liquid <a href="#">[3]</a> <a href="#">[10]</a>
Boiling Point	94 °C <a href="#">[10]</a>
Melting Point	-42 °C <a href="#">[10]</a>
Flash Point	20 °C (68 °F) - closed cup <a href="#">[11]</a>
Density	1.43 g/mL at 25 °C <a href="#">[10]</a>
Vapor Pressure	49.5 mmHg <a href="#">[4]</a>
CAS Number	551-62-2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a>

## Experimental Protocols

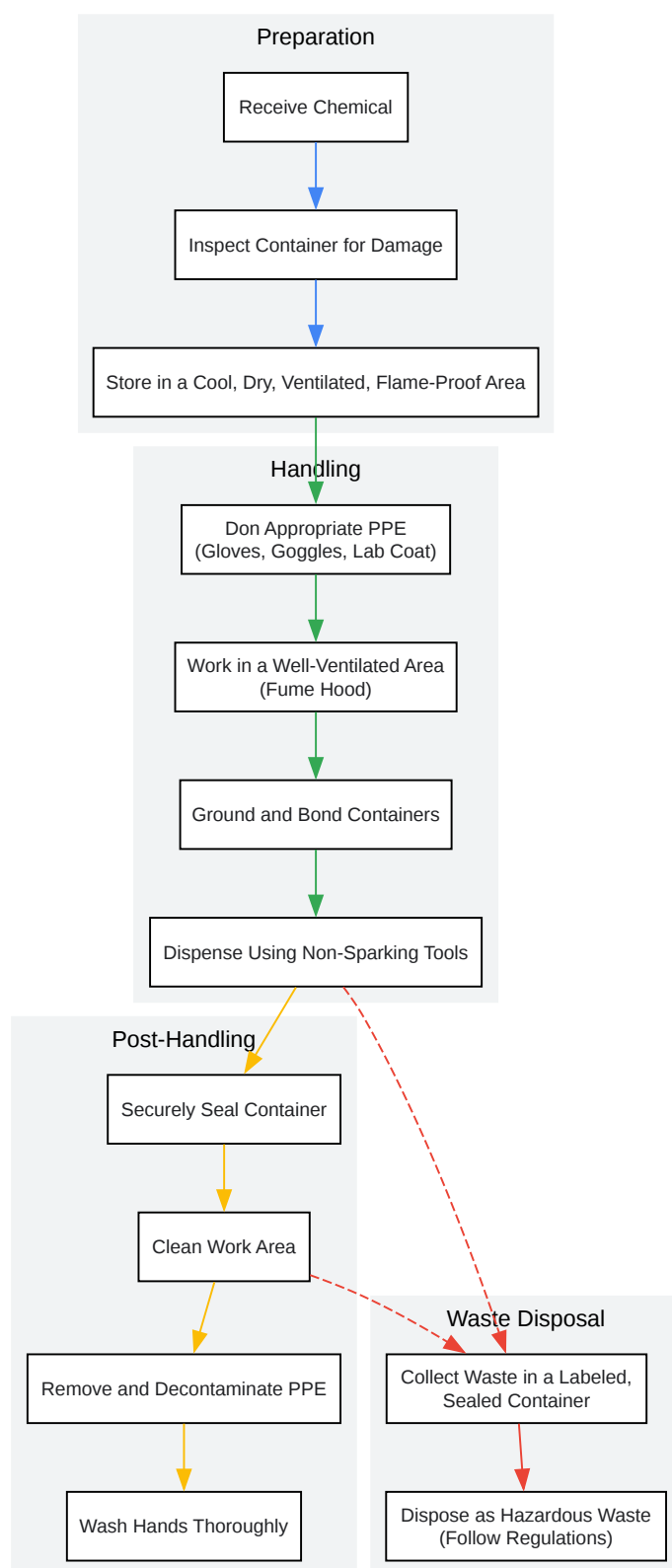
### Protocol 1: Safe Handling and Dispensing

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#) Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[\[1\]](#)[\[2\]](#)
- Grounding: To prevent static discharge, which can ignite the flammable vapors, ground and bond the container and receiving equipment.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Dispensing: Use non-sparking tools to open and handle the container.[\[1\]](#)[\[2\]](#)[\[3\]](#) Dispense the liquid slowly to minimize splashing and vapor generation.
- Closure: After dispensing, securely seal the container.[\[1\]](#)
- Cleanup: Clean any minor drips or spills immediately with an absorbent material.
- Hygiene: Wash hands thoroughly with soap and water after handling.[\[1\]](#)

### Protocol 2: Emergency Spill Response (Small Spill)

- Alerting: Immediately alert others in the vicinity of the spill.
- Evacuation: If necessary, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated.[9]
- Ignition Sources: Eliminate all sources of ignition (e.g., open flames, sparks, hot surfaces).[1][9]
- Containment: Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.[1][5][9] Do not use combustible materials like paper towels.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste.[1][9]
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.[5]
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[1][5]

## Visualizations



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- To cite this document: BenchChem. [Technical Support Center: 1,2,3,4-Tetrafluorobenzene Handling and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7725148#handling-and-safety-precautions-for-1-2-3-4-tetrafluorobenzene]

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